

Application Note: 3-Methoxyazetidine Scaffolds in Small Molecule Drug Discovery

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Compound of Interest

Compound Name: 3-methoxyazetidine-1-carbonitrile

CAS No.: 1849302-67-5

Cat. No.: B6228810

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Introduction: The Strategic Shift Toward Strained Heterocycles

In modern medicinal chemistry, the optimization of physicochemical properties is as critical as target affinity. The industry-wide push to increase the fraction of sp^3 -hybridized carbons (F_{sp3}) and reduce molecular weight has led to the widespread adoption of strained four-membered rings. Among these, 3-methoxyazetidine (CAS: 110925-17-2) has emerged as a highly versatile structural motif and SAR (Structure-Activity Relationship) probe [1].

By replacing traditional piperidine or pyrrolidine rings with a 3-methoxyazetidine scaffold, drug discovery teams can systematically lower lipophilicity (LogD), modulate amine basicity (pK_a), and introduce a rigid, directional hydrogen-bond acceptor (HBA). This application note details the mechanistic rationale, field-proven synthetic protocols, and recent case studies surrounding the integration of 3-methoxyazetidine into clinical candidates.

Physicochemical Rationale and Causality

The incorporation of 3-methoxyazetidine is rarely accidental; it is a calculated maneuver in "scaffold hopping." The causality behind its selection rests on three pillars:

- **Entropic Optimization:** The rigid four-membered ring restricts the conformational flexibility of the methoxy group, reducing the entropic penalty upon binding to a target protein's active site.
- **Metabolic Stability:** Unlike larger, flexible rings that present multiple C-H bonds susceptible to Cytochrome P450-mediated oxidation, the strained azetidine core is sterically compact. The electron-withdrawing nature of the methoxy group further deactivates adjacent C-H bonds against oxidative metabolism.
- **Ligand Efficiency (LE):** By reducing the heavy atom count while maintaining or enhancing binding interactions, 3-methoxyazetidine reliably improves LE scores.

Quantitative Impact on Physicochemical Properties

The following table summarizes the typical shifts in physicochemical properties when transitioning from traditional aliphatic rings to a 3-methoxyazetidine scaffold during lead optimization.

Scaffold Motif	Relative Lipophilicity (LogD)	Amine pKa (Typical)	H-Bond Acceptors	Metabolic Clearance Risk
Piperidine	High	~9.5 - 10.5	0	High (Multiple oxidation sites)
Pyrrolidine	Moderate	~9.0 - 10.0	0	Moderate
Azetidine	Low	~8.0 - 9.0	0	Low
3-Methoxyazetidine	Very Low	~7.5 - 8.5	2 (N, O)	Low (Electronically deactivated)

Case Studies in Scaffold Hopping

Optimization of RIP1 Kinase Inhibitors (Genentech)

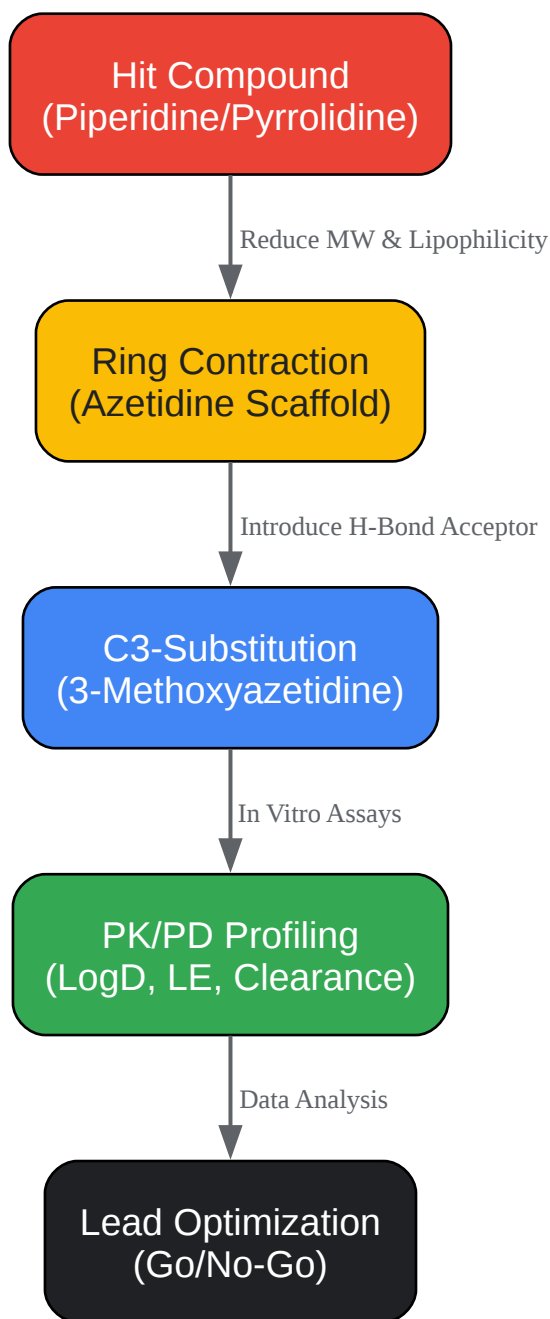
In the development of clinical candidate GDC-8264, a potent Receptor-Interacting Protein 1 (RIP1) kinase inhibitor for inflammatory diseases, researchers utilized azetidine derivatives to escape the poor metabolic stability of larger amide replacements [2]. During the SAR campaign, ring expansion to a pyrrolidine diminished activity ($K_i(\text{app}) = 5.4 \mu\text{M}$). To probe the steric constraints of the binding pocket, the team synthesized small 3-substitutions on the azetidine core. The 3-methoxyazetidine analog was synthesized as a critical SAR probe. While it exhibited a $K_i(\text{app})$ of $1.4 \mu\text{M}$, the data derived from its binding profile directly informed the spatial limitations of the pocket, leading the team to explore 3,3-difluoroazetidines and ultimately discover the submicromolar, highly soluble clinical candidate GDC-8264 [2].

Anti-Tubercular Pks13 Thioesterase Inhibitors

In the pursuit of novel treatments for *Mycobacterium tuberculosis*, researchers optimized inhibitors targeting the Polyketide Synthase 13 (Pks13) thioesterase domain [3]. The introduction of a 3-methoxyazetidine amide yielded compounds with excellent Minimum Inhibitory Concentration (MIC) activity and robust microsomal stability. Although hepatocyte stability required further tuning in this specific series, the 3-methoxyazetidine scaffold proved essential for achieving cell permeability and target engagement without inflating molecular weight [3].

Scaffold Hopping Workflow

The following diagram illustrates the logical progression of utilizing 3-methoxyazetidine in a hit-to-lead optimization campaign.



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Workflow of scaffold hopping utilizing 3-methoxyazetidine for PK/PD optimization.

Experimental Protocols

To ensure self-validating and reproducible results, the following protocols detail the synthesis and functionalization of 3-methoxyazetidine scaffolds.

Protocol A: Synthesis of 3-Methoxyazetidine via Aza-Darzens Ring Expansion

Traditional syntheses of azetidines often suffer from poor yields due to ring-opening side reactions. A highly efficient, modern approach utilizes an aza-Darzens-type reaction of azirines to form 1-azabicyclo[1.1.0]butanes (ABBs), which are subsequently opened with methanol to yield highly substituted 3-methoxyazetidines [4].

Causality & Mechanistic Insight: The intermediate 1-azabicyclo[1.1.0]butane is exceptionally strained. The activation of the N–C(3) bond allows for a highly regioselective electrophilic addition. Using methanol as both solvent and nucleophile drives the ring expansion exclusively to the anti-3-methoxyazetidine thermodynamic product, preventing the formation of undesired aziridine isomers.

Materials:

- Substituted azirine precursor (0.2 mmol)
- Ethyl bromoacetate (1.2 equiv)
- Methanol (Anhydrous, 2.0 mL)
- Base (e.g., Cs₂CO₃)

Step-by-Step Methodology:

- **ABB Formation:** In a flame-dried Schlenk flask under argon, dissolve the azirine precursor (0.2 mmol) in anhydrous THF (0.2 M). Add ethyl bromoacetate and the appropriate base to induce the aza-Darzens reaction. Stir at room temperature until complete consumption of the starting material (monitored via TLC).
- **Solvent Exchange:** Concentrate the reaction mixture under reduced pressure to isolate the crude 1-azabicyclo[1.1.0]butane intermediate. Caution: ABBs are highly reactive; proceed immediately to the next step.
- **Ring Expansion:** Dissolve the crude ABB in anhydrous methanol (2.0 mL).

- **Reaction Monitoring:** Stir the mixture at room temperature for 2-4 hours. The inherent ring strain drives the nucleophilic attack of methanol across the N-C(3) bond.
- **Workup:** Quench the reaction with saturated aqueous NaHCO₃ and extract with dichloromethane (3×10 mL). Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate.
- **Purification:** Purify via flash column chromatography (Silica gel, Hexanes/EtOAc gradient) to yield the pure 3-methoxyazetidine derivative.

Protocol B: α -Lithiation and Electrophilic Trapping of N-Boc-3-methoxyazetidine

Direct C-H functionalization of azetidines is notoriously difficult due to the propensity for ring-opening via β -elimination. However, utilizing a Boc-protecting group enables directed metalation[5].

Causality & Mechanistic Insight: The N-Boc group acts as a Directed Metalation Group (DMG), coordinating the lithium ion and directing deprotonation to the α -carbon. Strict temperature control (-78 °C) and the use of TMEDA (Tetramethylethylenediamine) are mandatory. TMEDA breaks down the aggregation state of sec-BuLi, increasing its kinetic basicity while preventing the thermal decomposition (ring-opening) of the highly strained N-Boc-2-lithio-2-azetidine intermediate.

Materials:

- N-Boc-3-methoxyazetidine (1.0 equiv, 0.3 mmol)
- sec-Butyllithium (1.4 M in cyclohexane, 2.2 equiv)
- TMEDA (2.2 equiv)
- Anhydrous THF (2.0 mL)
- Electrophile (e.g., alkyl halide or aldehyde, 1.5 equiv)

Step-by-Step Methodology:

- Preparation: In an oven-dried flask purged with Argon, dissolve N-Boc-3-methoxyazetidine (56 mg, 0.3 mmol) in anhydrous THF (2.0 mL).
- Additive Introduction: Add TMEDA (99 μ L, 0.66 mmol) to the solution.
- Cooling: Submerge the reaction flask in a dry ice/acetone bath and allow it to equilibrate strictly to -78 °C for 15 minutes.
- Lithiation: Add sec-BuLi (0.47 mL of a 1.4 M solution, 0.66 mmol) dropwise via a syringe pump over 4 minutes (rate: $\sim$ 0.12 mL/min). The solution will turn pale-red, indicating the formation of the α -lithio species.
- Maturation: Stir the mixture at -78 °C for exactly 1 hour. Do not allow the temperature to rise, as this will trigger β -elimination and ring destruction.
- Electrophilic Trapping: Add the chosen electrophile (0.45 mmol) dropwise. Maintain the reaction at -78 °C for an additional 2 hours.
- Quenching: Quench the reaction at -78 °C by adding 1 mL of saturated aqueous NH_4Cl . Remove the cooling bath and allow the mixture to warm to room temperature.
- Extraction: Extract the aqueous layer with Ethyl Acetate (3 $\times$ 5 mL). Wash the combined organics with brine, dry over MgSO_4 , and concentrate in vacuo prior to chromatographic purification.

References

- [a2bchem.com - 110925-17-2 | MFCD05663973 | 3-Methoxyazetidine.](#)
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